

vinylzinc bromide molecular weight and formula

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Compound of Interest

Compound Name: *Vinylzinc bromide*

Cat. No.: B6317464

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An In-Depth Technical Guide on **Vinylzinc Bromide**

For researchers, scientists, and professionals in drug development, a precise understanding of reagent properties is fundamental. This guide provides the core physicochemical data for **vinylzinc bromide**.

Core Properties of **Vinylzinc Bromide**

The following table summarizes the key quantitative data for **vinylzinc bromide**, facilitating easy reference and comparison.

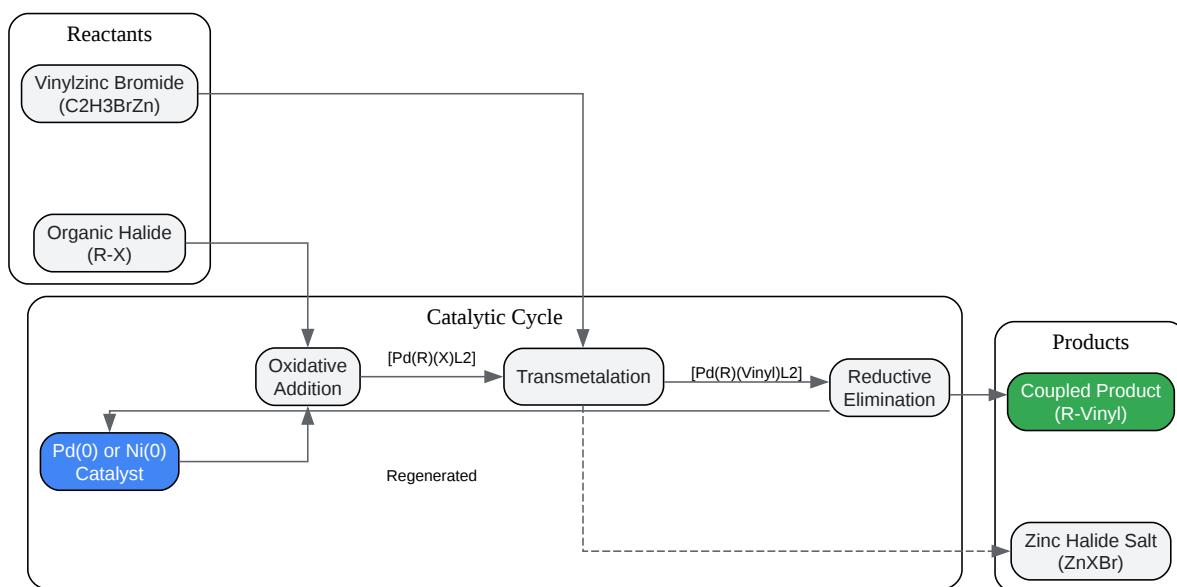
Property	Value
Molecular Formula	C ₂ H ₃ BrZn ^{[1][2]}
Molecular Weight	172.3 g/mol ^{[1][3]} (172.3397 g/mol) ^[2]
CAS Number	121825-35-2 ^{[2][3]}
Synonyms	Bromo(vinyl)zinc, Vinylzinc(II) bromide

Experimental Protocols & Signaling Pathways

While this document focuses on the fundamental properties of **vinylzinc bromide**, detailed experimental protocols involving its use in cross-coupling reactions, such as the Negishi coupling, are widely available in the scientific literature. These protocols typically involve the

reaction of **vinylzinc bromide** with an organic halide in the presence of a palladium or nickel catalyst.

For illustrative purposes, a generalized workflow for a Negishi coupling reaction is presented below.



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Caption: Generalized workflow for a Negishi cross-coupling reaction using **vinylzinc bromide**.

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References

- 1. Vinylzinc bromide | C2H3BrZn | CID 10931901 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Vinylzinc bromide | #ZT2175 | Rieke Metals Products & Services [riekemetals.com]
- 3. Vinylzinc bromide | 121825-35-2 | Benchchem [benchchem.com]
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